

Environmental Fate and Biodegradability of Didodecylphenol: A Technical Guide

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Compound of Interest

Compound Name: *Didodecylphenol*

Cat. No.: *B15345833*

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Introduction

Didodecylphenol (DDP) is a member of the long-chain alkylphenol group, characterized by a phenol ring substituted with a C12 alkyl chain. These substances are primarily used as intermediates in the manufacturing of lubricant additives, phenolic resins for printing inks and tires, and as surfactants. Due to their widespread industrial applications, understanding the environmental fate and biodegradability of **didodecylphenol** is crucial for assessing its potential environmental impact. This technical guide provides a comprehensive overview of the current scientific understanding of DDP's behavior in the environment, its biodegradability, and its potential for bioaccumulation and toxicity.

Physicochemical Properties

The environmental partitioning and fate of a chemical are largely governed by its physicochemical properties. **Didodecylphenol** is a complex mixture of isomers, and its properties can vary. However, key values for para-C12-alkylphenols provide a strong indication of its environmental behavior.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₀ O	-
Molecular Weight	262.43 g/mol	-
Water Solubility	31 µg/L (for main components)	[1]
log Kow (Octanol-Water Partition Coefficient)	7.14	[1]
Vapour Pressure	0.009 Pa at 20°C	[1]

Table 1: Physicochemical Properties of para-C12-Alkylphenols.

The high log Kow value and low water solubility indicate a strong tendency for **didodecylphenol** to partition from water into organic matrices such as soil, sediment, and biota.[1] Its low vapor pressure suggests that volatilization from water or soil surfaces is not a significant environmental fate process.

Environmental Fate

Partitioning and Distribution

Upon release into the environment, **didodecylphenol** is expected to predominantly partition to soil and sediment.[1] Its strong hydrophobicity, indicated by the high log Kow, drives this partitioning behavior. Atmospheric transport is considered negligible due to its low vapor pressure.[1]

Persistence and Biodegradation

Studies on para-C12-alkylphenols, including **didodecylphenol**, indicate that they are not readily or inherently biodegradable.[1] This suggests that their microbial degradation in the environment is a slow process, leading to their persistence, particularly in soil and sediment compartments.[1]

Test Type	Result	Conclusion	Reference
Ready Biodegradability (OECD 301)	Not readily biodegradable	Persistent in the environment	[1]

Table 2: Summary of Biodegradability Data for para-C12-Alkylphenols.

Bioaccumulation

The high lipophilicity of **didodecylphenol** suggests a potential for bioaccumulation in aquatic organisms. A measured fish bioconcentration factor (BCF) of 823 has been reported for para-C12-alkylphenols, confirming its tendency to accumulate in fish tissues.[\[1\]](#)

Parameter	Value	Species	Reference
Bioconcentration Factor (BCF)	823	Fish (unspecified)	[1]

Table 3: Bioaccumulation Data for para-C12-Alkylphenols.

Ecotoxicity

Didodecylphenol is classified as acutely toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[\[1\]](#) The Predicted No-Effect Concentration (PNEC) for freshwater aquatic organisms has been established at a very low level, indicating a high potential for aquatic toxicity.

Trophic Level	Endpoint	Value	Species	Reference
Fish	96-hour LC50	4600 µg/L	Pimephales promelas (Fathead minnow) (for Nonylphenol)	
Invertebrates	48-hour EC50	190 - 1200 µg/L	Daphnia magna (for Nonylphenol)	
Algae	72-hour EC50	56.3 µg/L	Scenedesmus subspicatus (for Nonylphenol)	[2]
Overall	PNEC (freshwater)	0.04 µg/L	-	[1]

Table 4: Aquatic Ecotoxicity Data for Alkylphenols. (Note: Specific LC50/EC50 values for **didodecylphenol** are not readily available in the public domain. Data for the closely related nonylphenol are provided as an analogue.)

Experimental Protocols

Ready Biodegradability - OECD 301

The assessment of ready biodegradability is typically conducted following the OECD 301 guideline. Several methods exist within this guideline, such as the CO2 Evolution Test (OECD 301 B) or the Closed Bottle Test (OECD 301 D).

Principle of the Closed Bottle Test (OECD 301 D): A solution or suspension of the test substance in a mineral medium is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge). The test is carried out in completely filled, closed bottles in the dark at a constant temperature. The degradation is followed by determining the decrease in dissolved oxygen over a 28-day period. The amount of oxygen taken up by the microbial population during the biodegradation of the test substance, corrected for the oxygen uptake by the blank inoculum, is expressed as a percentage of the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if the percentage of biodegradation is

>60% within a 10-day window, which starts when the biodegradation has reached 10% of the ThOD.[3]

Bioconcentration in Fish - OECD 305

The bioconcentration factor (BCF) is determined according to the OECD 305 test guideline.

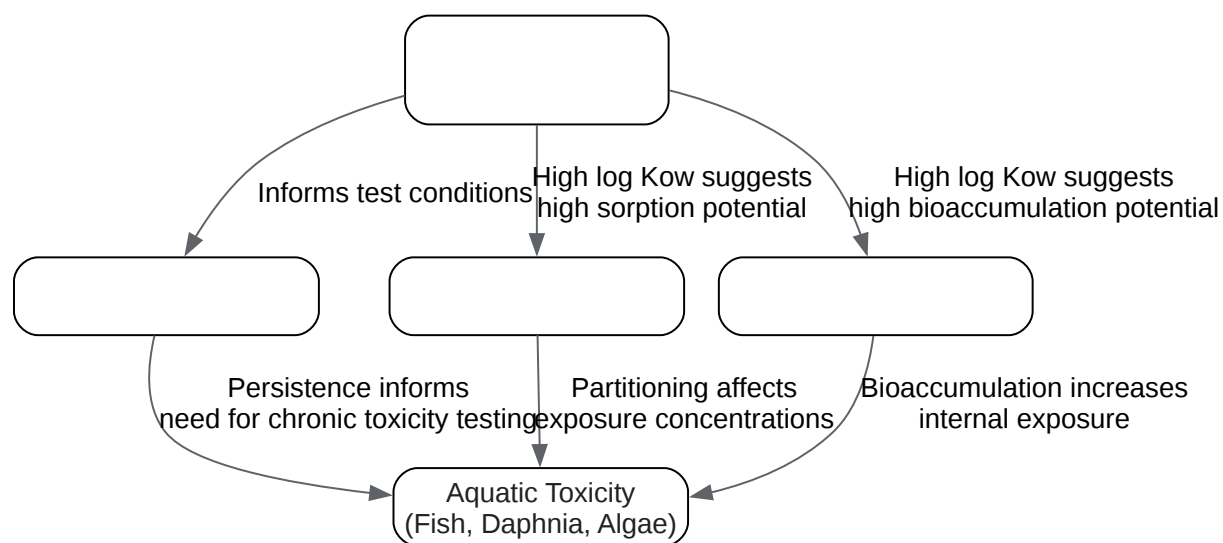
Principle of the Flow-through Fish Test (OECD 305): This test consists of two phases: the exposure (uptake) and post-exposure (depuration) phases. During the uptake phase, fish of a single species are exposed to the test substance at one or more concentrations in a flow-through system. The concentration of the test substance in the fish and in the water is measured at regular intervals. After the uptake phase, the fish are transferred to a clean water environment for the depuration phase, and the decrease in the test substance concentration in the fish is monitored. The bioconcentration factor is calculated as the ratio of the concentration of the test substance in the fish to its concentration in the water at steady state.[4][5]

Adsorption/Desorption - OECD 106

The potential for a substance to adsorb to soil and sediment is evaluated using the OECD 106 guideline.

Principle of the Batch Equilibrium Method (OECD 106): A solution of the test substance of known concentration is added to a soil or sediment sample of known dry weight in a centrifuge tube. The mixture is agitated for a defined period to reach equilibrium. After equilibration, the solid and aqueous phases are separated by centrifugation, and the concentration of the test substance in the aqueous phase is measured. The amount of substance adsorbed to the solid phase is calculated from the difference between the initial and final concentrations in the aqueous solution. The adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are then calculated.[6][7]

Visualizations



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- To cite this document: BenchChem. [Environmental Fate and Biodegradability of Didodecylphenol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15345833#environmental-fate-and-biodegradability-of-didodecylphenol>]

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